

4-Chloro-3-chlorosulfonylbenzoic acid chemical hazards and GHS classification

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Compound of Interest

Compound Name: 4-Chloro-3-chlorosulfonylbenzoic acid

Cat. No.: B138895

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An In-Depth Technical Guide to the Chemical Hazards and GHS Classification of **4-Chloro-3-chlorosulfonylbenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chloro-3-chlorosulfonylbenzoic acid (CAS No: 2494-79-3) is a difunctional organic compound utilized in various synthetic pathways within pharmaceutical and chemical research. [1] Its structure, incorporating both a carboxylic acid and a reactive chlorosulfonyl group, makes it a valuable intermediate. However, these same functional groups are responsible for its significant chemical hazards. This guide provides a detailed analysis of its hazard profile, GHS classification, and essential protocols for safe handling, grounded in established safety data.

Section 1: GHS Hazard Classification and Profile

A thorough understanding of a chemical's hazard classification is the foundation of laboratory safety. **4-Chloro-3-chlorosulfonylbenzoic acid** is classified under the Globally Harmonized System (GHS) as a hazardous substance requiring stringent handling protocols.

GHS Label Elements:

- Pictograms:

- GHS05 (Corrosion)
- GHS07 (Exclamation Mark)
- Signal Word: Danger^[2]

Hazard Statements (H-Statements):

- H302: Harmful if swallowed.^[2]
- H315: Causes skin irritation.^[2]
- H318: Causes serious eye damage.^[2] (Note: Some sources may list H314: Causes severe skin burns and eye damage, which is a more severe classification often applied to related compounds like 4-(Chlorosulfonyl)benzoic acid).^{[3][4]}
- H335: May cause respiratory irritation.^[2]

Precautionary Statements (P-Statements):

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.^[2]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.^[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[2]

The following table summarizes the GHS classification for quick reference.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	GHS07	Warning/Danger	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B/2	GHS05	Danger	H314/H315: Causes severe skin burns and irritation
Serious Eye Damage/Irritation	Category 1	GHS05	Danger	H318: Causes serious eye damage
Specific target organ toxicity — Single exposure	Category 3	GHS07	Warning/Danger	H335: May cause respiratory irritation

Note: Classification can vary slightly between suppliers based on the purity and specific data used. The presence of the chlorosulfonyl group often leads to a classification of Skin Corrosion Category 1B. Users must always consult the specific Safety Data Sheet (SDS) provided with the product.

Section 2: Detailed Hazard Analysis

The chemical reactivity of the chlorosulfonyl ($-\text{SO}_2\text{Cl}$) and carboxylic acid ($-\text{COOH}$) groups dictates the compound's hazardous nature.

Corrosivity and Irritation

The primary hazard stems from the chlorosulfonyl group, which is highly susceptible to hydrolysis. Upon contact with moisture (e.g., on skin, in eyes, or mucous membranes), it can react to form hydrochloric acid (HCl) and the corresponding sulfonic acid. This reaction is the underlying cause of its severe corrosive effects.

- Skin Contact: Causes severe skin burns and damage.^{[3][4]} Immediate and thorough washing is critical to mitigate injury.

- Eye Contact: Poses a risk of serious, potentially irreversible eye damage.^[2] The rapid generation of acid can cause severe burns to the cornea.
- Inhalation: As a solid powder, dust can be inhaled, causing irritation and potential chemical burns to the respiratory system.^[1]

Ingestion Toxicity

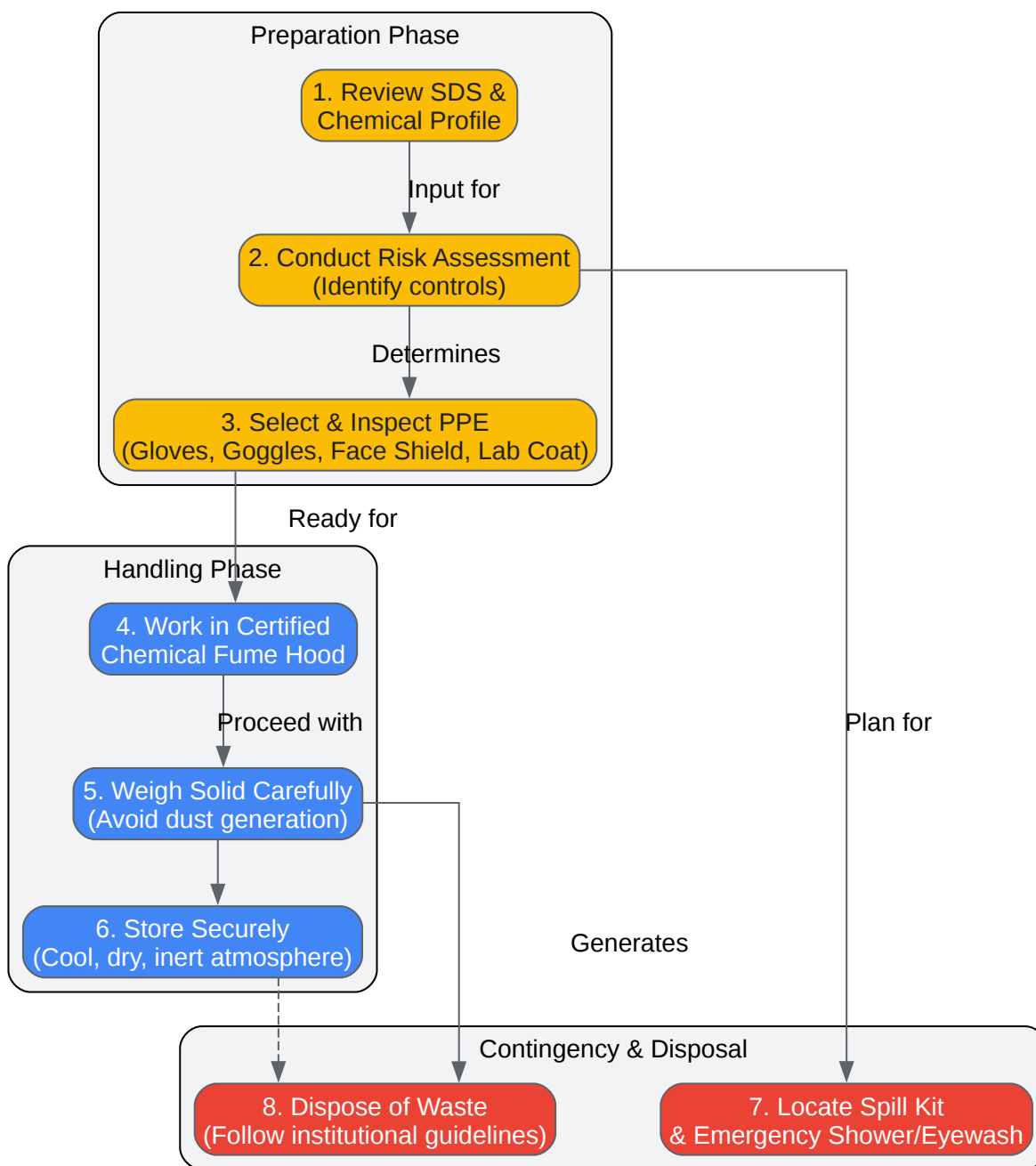
The compound is classified as harmful if swallowed.^[2] Ingestion can lead to irritation and burns of the gastrointestinal tract.

Chemical Reactivity

4-Chloro-3-chlorosulfonylbenzoic acid is incompatible with strong oxidizing agents, strong bases, and water/moisture.^[5] Contact with water or moist air can lead to the release of corrosive and toxic hydrogen chloride gas.^[5]

Section 3: Risk Mitigation and Handling Protocol

A self-validating safety workflow is essential when handling this compound. The following diagram and protocol outline the necessary steps to ensure researcher safety.



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Caption: Risk mitigation workflow for handling hazardous chemical reagents.

Step-by-Step Experimental Handling Protocol

- Preparation and Engineering Controls:
 - Verify that a chemical fume hood is certified and functioning correctly. All manipulations of the solid and its solutions must be performed within the fume hood.^[5]
 - Ensure an emergency eyewash station and safety shower are accessible and unobstructed.^[6]
 - Keep a spill kit rated for corrosive materials nearby.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles and a face shield for maximum protection against splashes.^[5]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile or neoprene). Check the glove manufacturer's breakthrough time for this specific chemical or class of chemicals.
 - Body Protection: A flame-resistant lab coat and closed-toe shoes are mandatory.
- Handling and Dispensing:
 - When weighing the solid, use a spatula and perform the task on a draft shield or within the fume hood to prevent dust from becoming airborne.
 - Add the solid slowly to the solvent when preparing solutions to control any exothermic reactions.
 - Keep containers tightly closed when not in use to prevent reaction with atmospheric moisture.^[5]
- Storage:
 - Store the chemical in a cool, dry, well-ventilated area away from incompatible materials like bases and moisture.^[5]

- The storage area should be designated for corrosive materials.^[5]
- Waste Disposal:
 - Dispose of waste materials, including contaminated consumables, according to institutional and local environmental regulations. Do not dispose of down the drain.

Section 4: Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, provide artificial respiration. Seek immediate medical attention. ^{[4][5]}
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention. ^{[4][5]}
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. ^{[4][5]}
Ingestion	Rinse mouth with water. DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^{[4][5]}

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.^{[4][5]}

- Specific Hazards: When heated to decomposition, it may emit toxic and corrosive fumes, including carbon oxides, sulfur oxides, and hydrogen chloride gas.[4][5] Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[4][5]

Section 5: Physicochemical Data

Property	Value
Chemical Formula	C ₇ H ₄ Cl ₂ O ₄ S[2]
Molecular Weight	255.08 g/mol [2]
Appearance	Pale beige to light beige solid[7]
Boiling Point	432.4 °C at 760 mmHg[2]
CAS Number	2494-79-3[2]

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